

# Spectroscopic data for 1-(3-Aminopropyl)imidazole (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: **1-(3-Aminopropyl)imidazole**

Cat. No.: **B109541**

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## Spectroscopic Data of 1-(3-Aminopropyl)imidazole: A Technical Guide

This technical guide provides a comprehensive overview of the spectroscopic data for **1-(3-Aminopropyl)imidazole**, a versatile building block in pharmaceutical and materials science research. The guide is intended for researchers, scientists, and drug development professionals, presenting key analytical data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols and a visual representation of the analytical workflow are included to facilitate the replication and interpretation of these results.

## Spectroscopic Data

The following sections summarize the quantitative data obtained from  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry for **1-(3-Aminopropyl)imidazole**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **1-(3-Aminopropyl)imidazole** provide detailed information about its proton and carbon framework.

$^1\text{H}$  NMR Data (400 MHz,  $\text{CDCl}_3$ )

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.47	s	1H	H-2 (imidazole)
7.07	s	1H	H-4 (imidazole)
6.89	s	1H	H-5 (imidazole)
3.96	t	2H	N-CH <sub>2</sub> (propyl)
2.73	t	2H	CH <sub>2</sub> -NH <sub>2</sub> (propyl)
1.98	p	2H	CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> (propyl)
1.45	s	2H	NH <sub>2</sub>

s = singlet, t = triplet, p = pentet

<sup>13</sup>C NMR Data (CDCl<sub>3</sub>)

Chemical Shift ( $\delta$ ) ppm	Assignment
137.1	C-2 (imidazole)
129.0	C-4 (imidazole)
118.8	C-5 (imidazole)
46.5	N-CH <sub>2</sub> (propyl)
41.6	CH <sub>2</sub> -NH <sub>2</sub> (propyl)
34.0	CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> (propyl)

## Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **1-(3-Aminopropyl)imidazole** confirms the presence of its key structural features.

Key IR Absorption Bands

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3288	Strong, Broad	N-H stretch (amine)
3110	Medium	C-H stretch (imidazole)
2935, 2870	Medium	C-H stretch (aliphatic)
1595	Medium	N-H bend (amine)
1508, 1458	Medium	C=C and C=N stretch (imidazole ring)
1080	Strong	C-N stretch

## Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a compound, aiding in its identification.

### Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity (%)	Assignment
125	100	[M] <sup>+</sup> (Molecular Ion)
95	40	[M - CH <sub>2</sub> NH <sub>2</sub> ] <sup>+</sup>
82	85	[M - C <sub>2</sub> H <sub>5</sub> N] <sup>+</sup>
68	30	Imidazole ring fragment
54	25	[C <sub>3</sub> H <sub>4</sub> N] <sup>+</sup>
41	35	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>

## Experimental Protocols

The following protocols outline the methodologies for obtaining the spectroscopic data presented above.

## NMR Spectroscopy

Instrumentation: A 400 MHz NMR spectrometer.

Sample Preparation: A sample of **1-(3-Aminopropyl)imidazole** (approximately 10-20 mg) was dissolved in deuterated chloroform ( $\text{CDCl}_3$ , 0.7 mL). Tetramethylsilane (TMS) was used as an internal standard (0 ppm).

$^1\text{H}$  NMR Acquisition:

- Pulse Sequence: Standard single-pulse sequence.
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Spectral Width: 16 ppm

$^{13}\text{C}$  NMR Acquisition:

- Pulse Sequence: Proton-decoupled single-pulse sequence.
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Spectral Width: 200 ppm

## FT-IR Spectroscopy

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

Sample Preparation: A thin film of neat **1-(3-Aminopropyl)imidazole** liquid was placed between two sodium chloride (NaCl) plates.

Data Acquisition:

- Spectral Range: 4000-400  $\text{cm}^{-1}$

- Resolution: 4  $\text{cm}^{-1}$
- Number of Scans: 32
- A background spectrum of the clean NaCl plates was recorded and subtracted from the sample spectrum.

## Mass Spectrometry

Instrumentation: A mass spectrometer equipped with an electron ionization (EI) source.

Sample Introduction: A small amount of the liquid sample was introduced into the ion source via a direct insertion probe.

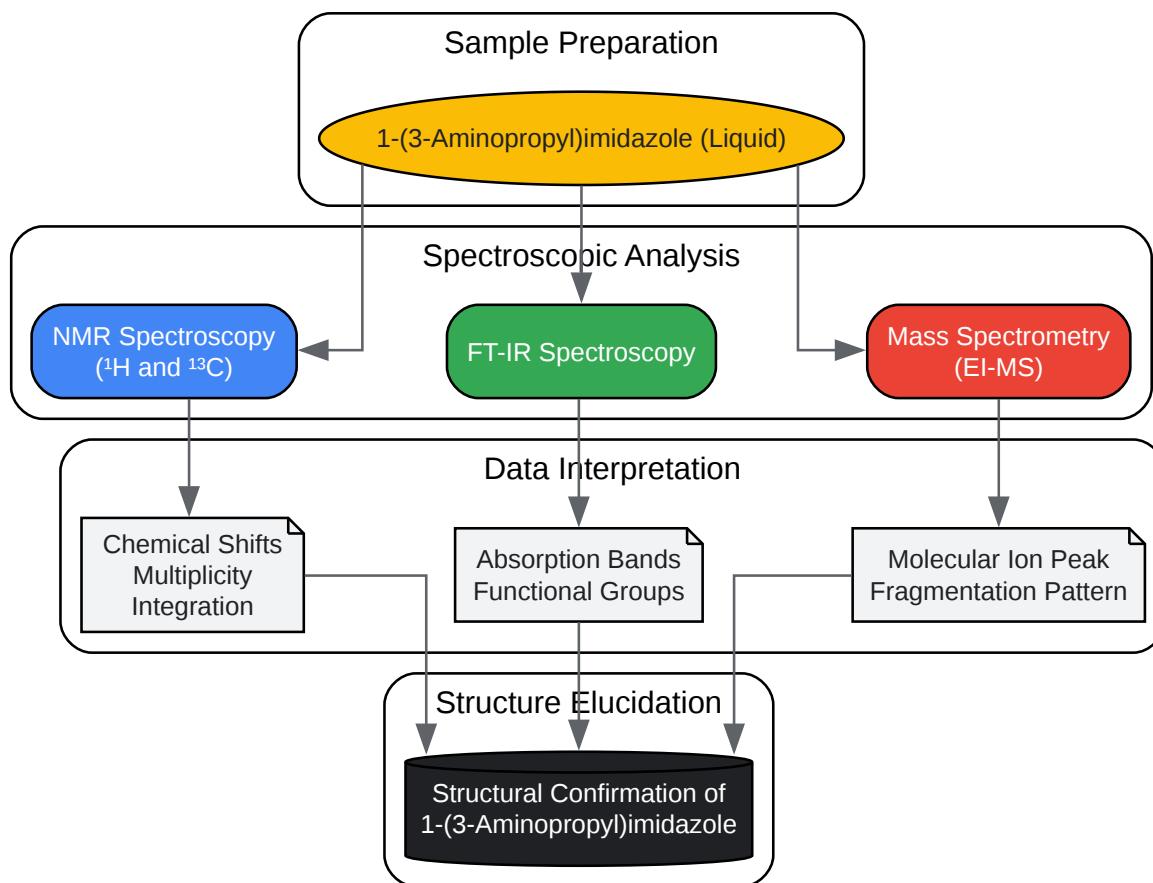
Data Acquisition:

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Mass Range: m/z 40-200
- Scan Speed: 1 scan/s

## Experimental Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **1-(3-Aminopropyl)imidazole**.

## Spectroscopic Analysis Workflow for 1-(3-Aminopropyl)imidazole

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Caption: A flowchart illustrating the workflow for the spectroscopic characterization of **1-(3-Aminopropyl)imidazole**.

- To cite this document: BenchChem. [Spectroscopic data for 1-(3-Aminopropyl)imidazole (NMR, IR, Mass Spec)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b109541#spectroscopic-data-for-1-3-aminopropyl-imidazole-nmr-ir-mass-spec\]](https://www.benchchem.com/product/b109541#spectroscopic-data-for-1-3-aminopropyl-imidazole-nmr-ir-mass-spec)

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